

Comprehensive Safety and Handling Guide for Ethyl 2-oxobutanoate

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Compound of Interest

Compound Name: Ethyl 2-oxobutanoate

Cat. No.: B100451

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **Ethyl 2-oxobutanoate**. Adherence to these guidelines is critical for ensuring the safety of laboratory personnel and the integrity of research.

Hazard Identification and Chemical Properties

Ethyl 2-oxobutanoate is a chemical compound that requires careful handling due to its potential hazards. It is classified as harmful if swallowed, inhaled, or in contact with skin.^[1] It is also known to cause skin and serious eye irritation and may lead to respiratory irritation.^[2]

Table 1: GHS Hazard Classifications for **Ethyl 2-oxobutanoate**

Hazard Class	Hazard Statement	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation	Warning

Table 2: Physical and Chemical Properties of **Ethyl 2-oxobutanoate**

Property	Value
CAS Number	15933-07-0
Molecular Formula	C6H10O3
Molecular Weight	130.142 g/mol [1]
Appearance	Liquid [3]
Boiling Point	162.0 ± 0.0 °C at 760 mmHg [1]
Flash Point	61.2 ± 15.9 °C [1]
Density	1.0 ± 0.1 g/cm³ [1]
Vapor Pressure	2.2 ± 0.3 mmHg at 25°C [1]
Storage Temperature	2-8°C (Refrigerated) [1] [3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. Engineering controls, such as working in a chemical fume hood, should be the primary method of exposure control.^[1]

Table 3: Required Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Tightly fitting safety goggles or a face shield approved under NIOSH (US) or EN 166 (EU) standards. ^{[4][5][6]} An eyewash station must be readily accessible. ^[2]
Hand	Chemical-resistant gloves (e.g., nitrile rubber). ^[1] Gloves must be inspected for integrity before each use and proper glove removal technique must be followed. ^[4]
Body	Laboratory coat and protective clothing to prevent skin contact. ^{[1][2]}
Respiratory	A respirator is not typically required in a well-ventilated area. ^[2] However, a self-contained breathing apparatus (SCBA) must be available for emergency situations. ^[2]

Operational Plan: Handling Protocol

This step-by-step protocol must be followed to ensure the safe handling of **Ethyl 2-oxobutanoate**.

Step 1: Preparation

- Ensure the work area is clean and uncluttered.
- Verify that a chemical fume hood is operational.^[1]
- Confirm that an emergency eyewash station and safety shower are accessible.^[2]

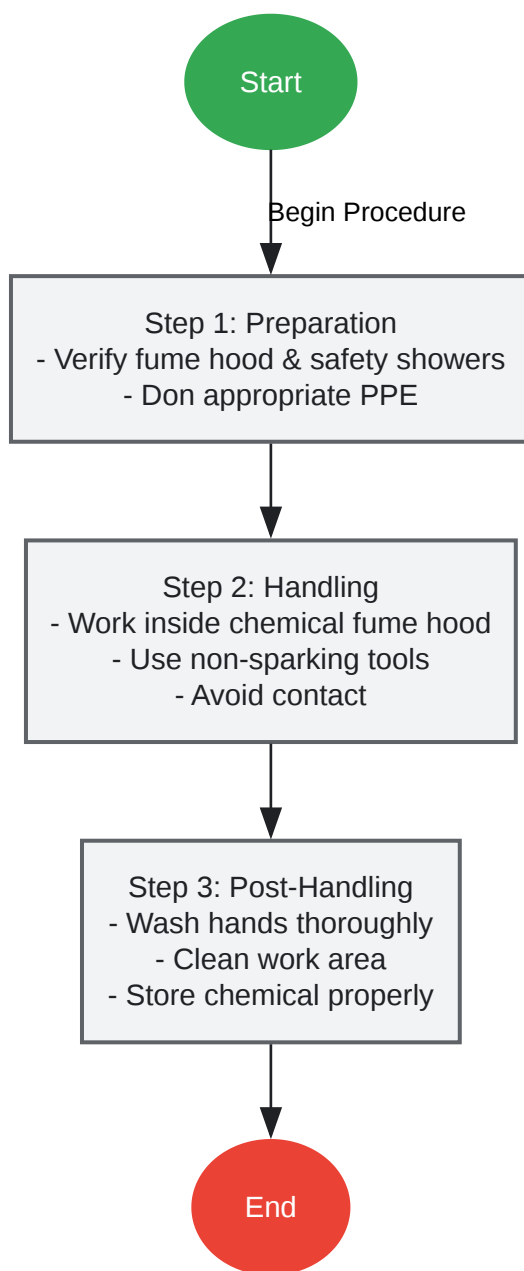
- Assemble all necessary materials and equipment before starting.
- Don the required PPE as specified in Table 3.

Step 2: Aliquoting and Handling

- Conduct all handling and transfers of **Ethyl 2-oxobutanoate** inside a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Use non-sparking tools and equipment to prevent ignition, as the substance is flammable.[\[5\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[5\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[7\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)

Step 3: Post-Handling

- After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)
- Clean the work area and any equipment used.
- Properly remove and dispose of gloves and any other contaminated PPE.[\[4\]](#)
- Store **Ethyl 2-oxobutanoate** in a tightly sealed container in a designated, refrigerated area (2-8°C).[\[1\]](#)[\[3\]](#)



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Caption: Workflow for the safe handling of **Ethyl 2-oxobutanoate**.

Emergency and Disposal Plans

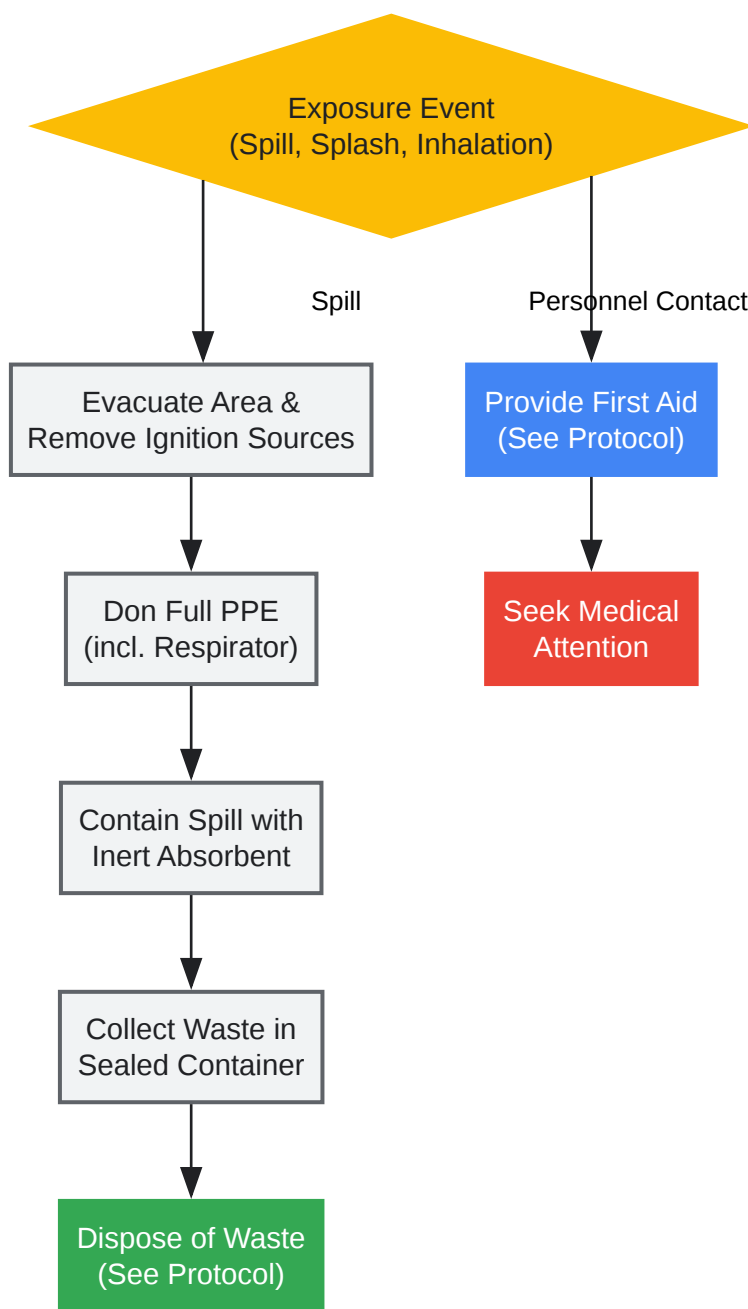
Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open.[1][2] Seek immediate medical attention.[2]
- Skin Contact: Remove all contaminated clothing and shoes at once.[2] Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[1] If irritation develops or persists, consult a physician.[1]
- Inhalation: Move the individual to fresh air.[1] If breathing is difficult or has stopped, provide artificial respiration.[5] Seek medical attention.[2]
- Ingestion: Wash out the mouth with water.[2] Do not induce vomiting.[8] If the person is conscious, have them drink one or two glasses of water.[8] Seek immediate medical attention.[2]

Accidental Release Measures

In case of a spill, evacuate the area and prevent unauthorized personnel from entering.[4] Ventilate the area and eliminate all ignition sources.[5] Wearing full PPE, including respiratory protection, contain the spill using an inert absorbent material like sand or vermiculite.[1] Collect the material into a suitable, tightly closed container for disposal.[1][4] Do not allow the spill to enter drains or waterways.[2]



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Caption: Logical flow for responding to emergencies involving **Ethyl 2-oxobutanoate**.

Disposal Plan

All waste containing **Ethyl 2-oxobutanoate** must be treated as hazardous.

- Chemical Waste: Collect waste chemical in a suitable, labeled, and tightly sealed container.
[2] Arrange for collection by a licensed professional waste disposal company.[2][4]
- Contaminated Materials: Any PPE, absorbent materials, or labware that has come into contact with **Ethyl 2-oxobutanoate** must be disposed of as special hazardous waste.[2]
- Regulations: Disposal must be conducted in strict accordance with all local, state, and federal environmental regulations.[2][4] Do not dispose of down the drain or with general waste.[2]

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References

- 1. Ethyl 2-oxobutanoate | CAS#:15933-07-0 | Chemsrce [chemsrc.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. Ethyl 2-oxobutanoate | 15933-07-0 [sigmaaldrich.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. fishersci.com [fishersci.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. biosynth.com [biosynth.com]
- 8. images.thdstatic.com [images.thdstatic.com]
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